

Proper Disposal of Ciliobrevin D: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Ciliobrevin D

Cat. No.: B606689

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Essential Safety and Disposal Information for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety information and detailed procedures for the proper disposal of **Ciliobrevin D**, a cell-permeable and reversible inhibitor of the AAA+ ATPase motor cytoplasmic dynein. Adherence to these guidelines is essential to ensure personnel safety and environmental protection. **Ciliobrevin D** is utilized in research to inhibit Hedgehog (Hh) signaling and primary cilia formation.^{[1][2][3]}

Key Chemical and Safety Data

Proper handling and disposal of **Ciliobrevin D** require an understanding of its chemical and physical properties, as well as its hazard classifications. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₇ H ₈ Cl ₃ N ₃ O ₂	[4]
Molecular Weight	392.62 g/mol	[2]
Appearance	Orange powder	
Solubility	Soluble in DMSO (2.5 mg/mL)	
Storage Temperature	-20°C	[5]
Storage Class	11 (Combustible Solids)	[5]
Water Hazard Class (WGK)	WGK 3 (Highly hazardous to water)	[5]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Ciliobrevin D**. This procedure is based on its classification as a combustible solid and a substance highly hazardous to water.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

2. Waste Identification and Segregation:

- Solid Waste:** Unused or expired **Ciliobrevin D** powder should be collected in a clearly labeled hazardous waste container. Do not mix with other chemical waste unless compatibility is confirmed.
- Contaminated Materials:** All materials that have come into contact with **Ciliobrevin D**, such as pipette tips, centrifuge tubes, and gloves, should be considered contaminated and disposed of as hazardous solid waste.
- Liquid Waste (DMSO solution):** Solutions of **Ciliobrevin D** in DMSO should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not dispose of down the drain.

3. Waste Collection and Storage:

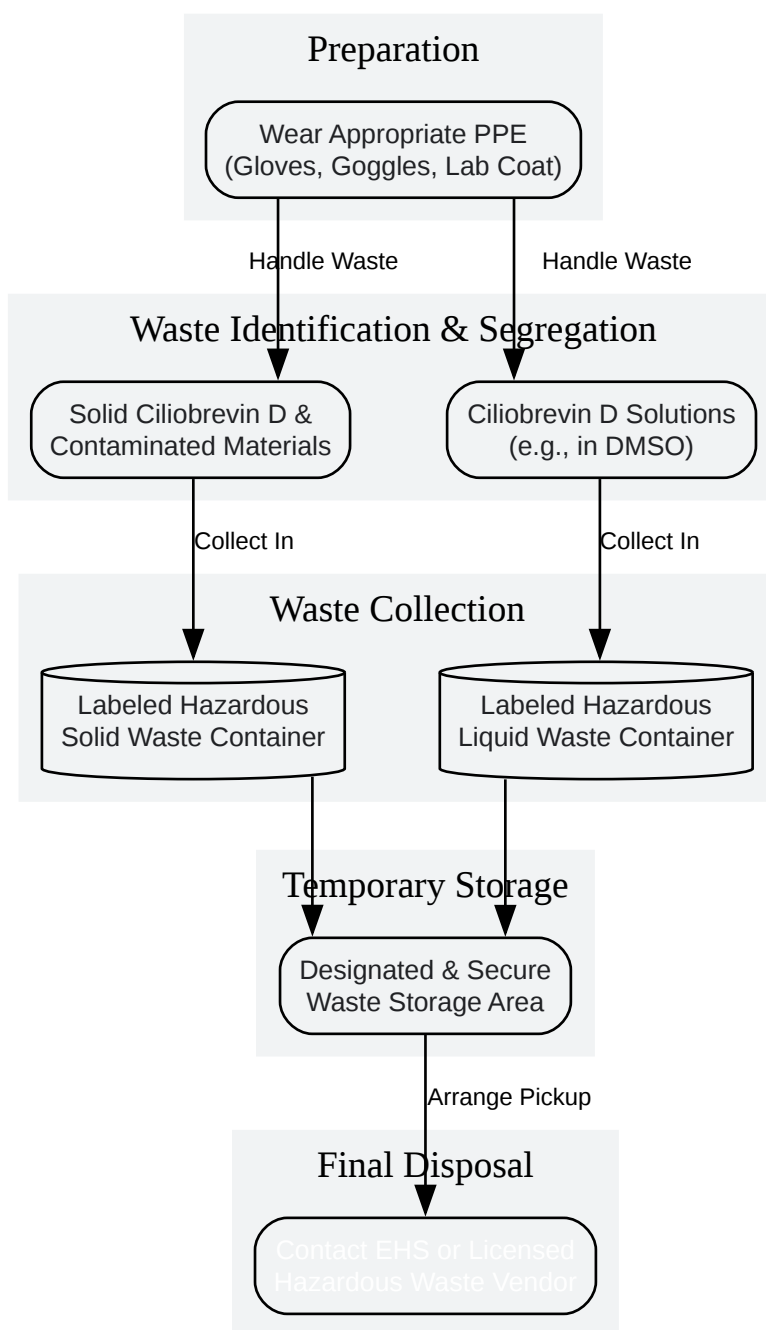
- Use only approved, leak-proof containers for hazardous waste.
- Label containers clearly with "Hazardous Waste," the name "**Ciliobrevin D**," and the primary hazard(s) (e.g., "Combustible Solid," "Toxic").
- Store waste containers in a designated, well-ventilated, and secure area away from heat sources and incompatible materials.

4. Disposal:

- All waste containing **Ciliobrevin D** must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Ciliobrevin D**.



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Caption: Workflow for the proper disposal of **Ciliobrevin D**.

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- To cite this document: BenchChem. [Proper Disposal of Ciliobrevin D: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606689#ciliobrevin-d-proper-disposal-procedures]

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